

GSK864 Working Concentration Summary

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Compound Focus: GSK864

Cat. No.: S529511

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The effective concentration of **GSK864** depends on the specific experimental model and objective. The table below summarizes key data from the literature.

Experimental Context	Target / Cell Line	Reported Concentration	Source / Assay
Biochemical Inhibition (IC ₅₀)	IDH1 R132C mutant	8.8 nM	[1]
	IDH1 R132H mutant	15.2 nM	[1]
	IDH1 R132G mutant	16.6 nM	[1]
Cellular 2-HG Reduction (EC ₅₀)	HT1080 fibrosarcoma (R132C)	320 nM	LC-MS/MS analysis [1]
Cellular Proliferation (IC ₅₀)	Jurkat leukemia (wild-type IDH1)	~2 µM	MTS assay after 48h [2] [3]
	MV4-11 leukemia (wild-type IDH1)	~2 µM	MTS assay after 48h [2] [3]
In Vivo Administration	CD-1 mice	213 mg/kg	Intraperitoneal (IP) injection [1]

Detailed Experimental Protocols

Here are methodologies for key experiments involving **GSK864**, which you can adapt for your troubleshooting guides.

Protocol for Inhibiting 2-HG Production in Cells

This protocol is used to assess the on-target effect of **GSK864** in reducing the oncometabolite D-2-hydroxyglutarate (2-HG) in mutant IDH1 cell lines.

- **Cell Line:** HT1080 fibrosarcoma cells (harboring IDH1 R132C mutation).
- **Inhibitor Preparation:**
 - Prepare a 10 mM stock solution of **GSK864** in DMSO [1].
 - Further dilute the stock in cell culture medium to achieve the desired final treatment concentration (e.g., around 320 nM for EC₅₀, or a range from 100 nM to 10 μM for a dose-response curve). Include a vehicle control with an equal concentration of DMSO.
- **Treatment:**
 - Seed cells at an appropriate density and allow them to adhere overnight.
 - Replace the medium with treatment medium containing **GSK864** or vehicle control.
 - Incubate cells for **24 hours** [1].
- **Metabolite Extraction & Analysis:**
 - After incubation, wash cells with PBS and quench metabolism rapidly (e.g., using dry ice or liquid nitrogen).
 - Extract intracellular metabolites typically using a cold methanol/water solution.
 - Analyze the 2-HG levels in the cell lysates using **Liquid Chromatography-Tandem Mass Spectrometry (LC-MS/MS)** [1].

Protocol for Cell Proliferation and Viability Assay

This method is used to determine the anti-proliferative effects of **GSK864**, particularly in studies investigating wild-type IDH1.

- **Cell Lines:** Jurkat or MV4-11 leukemic cells (wild-type IDH1) [2] [3].
- **Inhibitor Preparation:**
 - Prepare a 10 mM stock in DMSO and serially dilute in culture medium. A final concentration of **2 μM is effective** for these lines, but a range from 0.5 to 10 μM is recommended for establishing

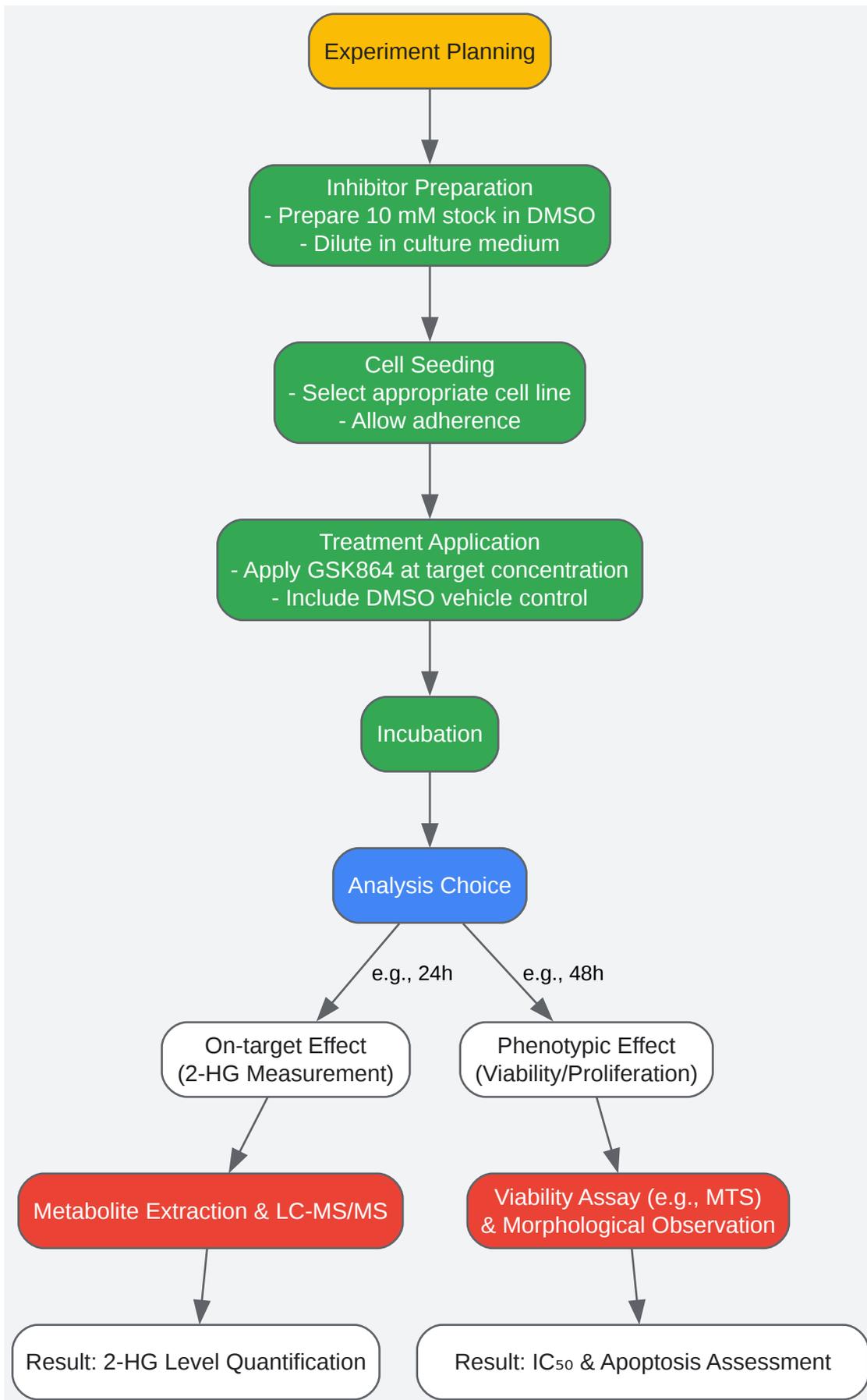
a dose-response [2] [3].

- **Treatment and Assay:**

- Seed cells in 96-well plates.
- Treat with **GSK864** or vehicle control for **48 hours**.
- Measure cell viability using a standard colorimetric assay like the **MTS assay** according to the manufacturer's instructions.
- Observe morphological changes associated with apoptosis, such as chromatin condensation, under a microscope [2] [3].

Experimental Workflow Visualization

The diagram below outlines the logical workflow for a typical experiment using **GSK864**, from setup to analysis.



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Key Considerations for Your FAQ

When creating your troubleshooting guides, you may want to address these common points:

- **Solubility and Storage:** **GSK864** is soluble in DMSO. Stock solutions should be aliquoted and stored at **-20°C or -80°C** to avoid freeze-thaw cycles [1] [4].
- **Selectivity Note:** While **GSK864** is a potent mutant IDH1 inhibitor, be aware that it can also inhibit the wild-type IDH1 enzyme at higher concentrations ($\geq 2 \mu\text{M}$), which may explain its effects in leukemic models with wild-type IDH1 [2] [3].
- **Cellular Context is Crucial:** The choice of concentration and assay duration should be optimized for your specific cell line, as metabolic activity and proliferation rates can vary significantly.

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